

# 3,4-Dimethylbenzenethiol physical and chemical properties

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## Compound of Interest

Compound Name: 3,4-Dimethylbenzenethiol

Cat. No.: B093611

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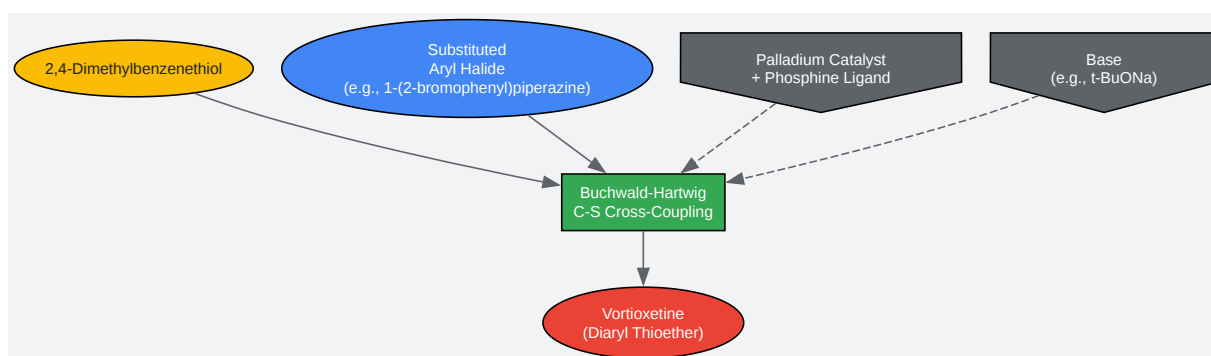
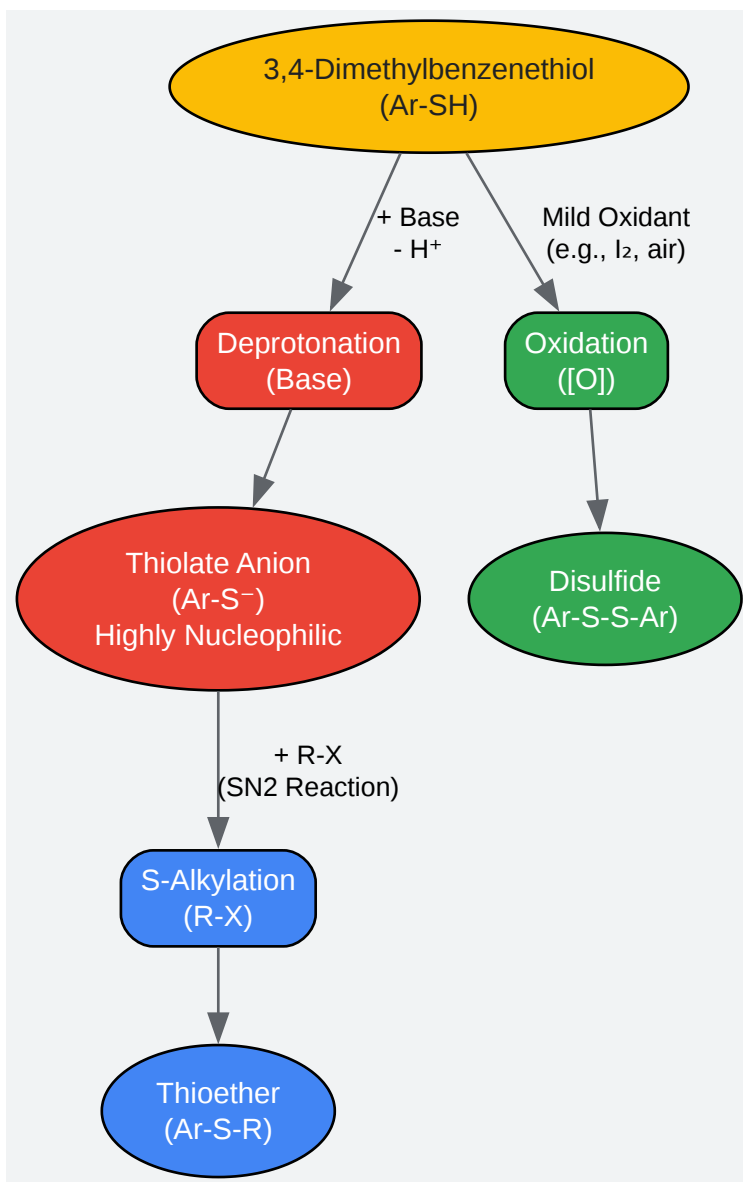
An In-Depth Technical Guide to **3,4-Dimethylbenzenethiol**: Properties, Reactivity, and Applications

## Introduction

**3,4-Dimethylbenzenethiol**, also known as 3,4-dimethylthiophenol or 4-mercapto-o-xylene, is a substituted aromatic thiol that serves as a versatile and critical intermediate in various fields of chemical synthesis. Its unique molecular architecture, featuring a nucleophilic thiol group and an electron-rich dimethyl-substituted benzene ring, imparts a distinct reactivity profile that is highly valued in pharmaceutical development, materials science, and specialized organic synthesis.<sup>[1]</sup> This guide provides a comprehensive overview of its core physical and chemical properties, detailed spectroscopic profile, reactivity, key applications, and established experimental and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Identifiers

The foundational attributes of a chemical compound are its structure and standard identifiers, which ensure unambiguous communication in research and commerce.



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## References

- 1. New route of synthesis to vortioxetine salts (2019) | Christian Frech Nabold [scispace.com]
- To cite this document: BenchChem. [3,4-Dimethylbenzenethiol physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093611#3-4-dimethylbenzenethiol-physical-and-chemical-properties]

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